

An In-depth Technical Guide to Distearoylphosphatidylcholine (DSPC)

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Compound of Interest

Compound Name: Distearoylphosphatidylcholine

CAS No.: 4539-70-2

Cat. No.: B179332

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC) is a high-purity, synthetic phospholipid integral to the advancement of drug delivery systems. Its fully saturated 18-carbon stearyl acyl chains and phosphocholine headgroup confer a unique set of physicochemical properties, making it a critical component in the formulation of stable and effective liposomes and lipid nanoparticles (LNPs).^[1] This guide provides a comprehensive overview of DSPC, including its chemical and physical properties, detailed experimental protocols for its use in nanoparticle formulation, and an examination of the biological pathways influenced by DSPC-based delivery systems.

Core Properties and Data

DSPC's molecular structure is central to its function in drug delivery. It consists of a glycerol backbone, a hydrophilic phosphocholine head, and two saturated 18-carbon stearyl acyl chains.^[1] This saturated nature results in a high phase transition temperature (T_m), meaning that at physiological temperatures, membranes containing DSPC are in a rigid, gel-like state.

This reduces permeability and enhances the stability of the nanoparticle, preventing premature drug leakage.[1]

Quantitative Physicochemical Data

The key parameters of DSPC are summarized in the table below, providing essential data for the design and optimization of lipid-based drug formulations.

Property	Value
Molecular Formula	C ₄₄ H ₈₈ NO ₈ P[1]
Molecular Weight	790.15 g/mol [1]
IUPAC Name	[(2R)-2,3-bis(octadecanoyloxy)propyl] 2-(trimethylazaniumyl)ethyl phosphate[1]
Main Phase Transition Temperature (T _m)	~55-58°C[1][2]
Melting Point (dry powder)	~236°C[1]
Appearance	White to off-white powder[2]
Solubility	Soluble in chloroform and other organic solvents; insoluble in water[2]

Experimental Protocols

DSPC is a cornerstone in the formulation of both traditional liposomes and modern lipid nanoparticles for therapeutic delivery of small molecules, proteins, and nucleic acids like mRNA and siRNA.

Protocol 1: Liposome Preparation via Thin-Film Hydration and Extrusion

This is a conventional and widely adopted technique for producing unilamellar vesicles of a defined size, suitable for encapsulating hydrophilic or lipophilic drugs.[3]

Materials:

- 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Cholesterol (Chol)
- Organic solvent (e.g., chloroform or a chloroform:methanol mixture)
- Hydration buffer (e.g., phosphate-buffered saline, PBS, pH 7.4)
- Drug to be encapsulated

Equipment:

- Round-bottom flask
- Rotary evaporator
- High-vacuum pump
- Water bath
- Liposome extruder with polycarbonate membranes (e.g., 100 nm pore size)

Procedure:

- Lipid Film Formation:
 - Dissolve DSPC and cholesterol in the organic solvent in a round-bottom flask. A common molar ratio for stable liposomes is 55:45 (DSPC:Chol).
 - Evaporate the solvent using a rotary evaporator with the water bath set to a temperature above the T_m of DSPC (e.g., 60-65°C) to form a thin, uniform lipid film on the flask's inner surface.
 - Dry the film under a high vacuum for at least 1-2 hours to remove residual solvent.[3]
- Hydration:
 - Pre-heat the hydration buffer to a temperature above the T_m of DSPC (e.g., 60-65°C).[3] If encapsulating a hydrophilic drug, it should be dissolved in this buffer.

- Add the warm buffer to the lipid film and hydrate for approximately 1 hour with gentle agitation, leading to the spontaneous formation of multilamellar vesicles (MLVs).^[3]
- Size Reduction (Extrusion):
 - To achieve a uniform size distribution, the MLV suspension is subjected to extrusion.
 - The MLVs are passed through polycarbonate membranes with a defined pore size (e.g., 100 nm) multiple times (typically 10-20 passes) at a temperature above the T_m of DSPC. This process yields large unilamellar vesicles (LUVs).^[3]^[4]

Protocol 2: mRNA-Lipid Nanoparticle (LNP) Formulation via Microfluidic Mixing

Microfluidics offers a reproducible and scalable method for producing LNPs with a narrow size distribution, which is critical for clinical applications such as mRNA vaccines.^[5]^[6]

Materials:

- Ionizable lipid (e.g., DLin-MC3-DMA or SM-102)
- 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Cholesterol (Chol)
- PEGylated lipid (e.g., DMG-PEG2000)
- Ethanol
- mRNA in an aqueous buffer (e.g., 50 mM citrate buffer, pH 4.0)^[7]
- Dialysis buffer (e.g., PBS, pH 7.4)

Equipment:

- Microfluidic mixing device (e.g., NanoAssemblr)
- Syringe pumps

- Dialysis cassettes (e.g., 10 kDa MWCO)

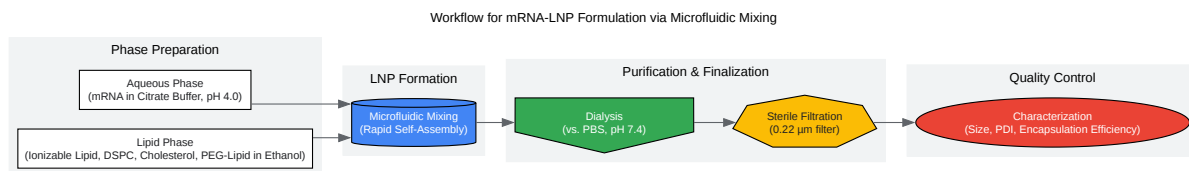
Procedure:

- Solution Preparation:
 - Prepare a lipid stock solution in ethanol containing the ionizable lipid, DSPC, cholesterol, and the PEGylated lipid at a specific molar ratio (e.g., 50:10:38.5:1.5).^[7]
 - Prepare an aqueous phase by diluting the mRNA in the citrate buffer.
- Microfluidic Mixing:
 - Load the lipid-ethanol solution and the mRNA-aqueous solution into separate syringes.
 - Pump the two solutions through the microfluidic device at a defined flow rate ratio (typically 3:1 aqueous to ethanol phase). The rapid mixing of the solvent and anti-solvent phases causes the lipids to precipitate and self-assemble with the mRNA into LNPs.^[6]
- Purification and Buffer Exchange:
 - The resulting LNP suspension is then dialyzed against PBS (pH 7.4) to remove the ethanol and raise the pH, which neutralizes the surface charge of the ionizable lipid, resulting in a stable LNP formulation.^{[6][7]}

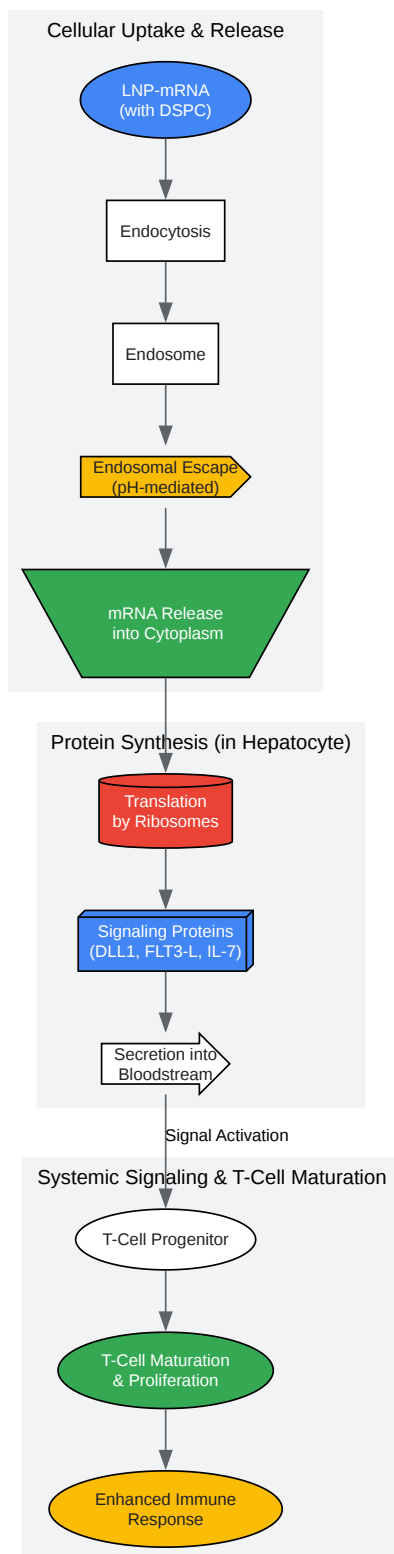
Visualization of Workflows and Pathways

Experimental Workflow for LNP Formulation

The following diagram illustrates the general workflow for producing mRNA-loaded lipid nanoparticles using a microfluidic-based system.



Cellular Uptake and Signaling of LNP-mRNA for T-Cell Rejuvenation

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